

Measuring Quantum Efficiency in OLEDs: An Application Note

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Introduction: The Imperative of Quantum Efficiency in OLED Technology

Organic Light-Emitting Diodes (OLEDs) have transitioned from a promising laboratory curiosity to a dominant technology in displays and solid-state lighting. At the heart of their performance lies a critical parameter: quantum efficiency (QE). This metric dictates the fundamental efficiency of converting electrical energy into light. For researchers in materials science and drug development exploring novel emissive compounds, an accurate and comprehensive understanding of QE is not merely a final characterization step but a crucial driver of the design-synthesis-testing cycle.

This application note provides a detailed guide to the principles and experimental protocols for measuring quantum efficiency in OLEDs. We will delve beyond a superficial description of

procedures, offering insights into the underlying physics and the rationale behind specific experimental choices. Our focus is on establishing a robust and self-validating measurement framework, essential for generating high-quality, reproducible data.

Deconstructing Quantum Efficiency: From Internal Processes to External Emission

The overall efficiency of an OLED is a product of several interdependent factors. A nuanced understanding of these components is paramount for accurate measurement and interpretation.

Internal vs. External Quantum Efficiency

- **Internal Quantum Efficiency (IQE):** This represents the ratio of photons generated within the emissive layer to the number of electrons injected into the device. It is the most direct measure of the intrinsic efficiency of the light-generation process.
- **External Quantum Efficiency (EQE):** This is the ratio of photons emitted from the device into the viewing hemisphere to the number of injected electrons.^{[1][2]} It is the "real-world" efficiency that is ultimately measured and is always lower than the IQE due to optical losses.^[3]

The relationship between IQE and EQE is defined by the outcoupling efficiency (η_{out}), which quantifies the fraction of internally generated photons that can escape the device.^[4]

$$EQE = IQE * \eta_{out}$$

The Four Pillars of Internal Quantum Efficiency

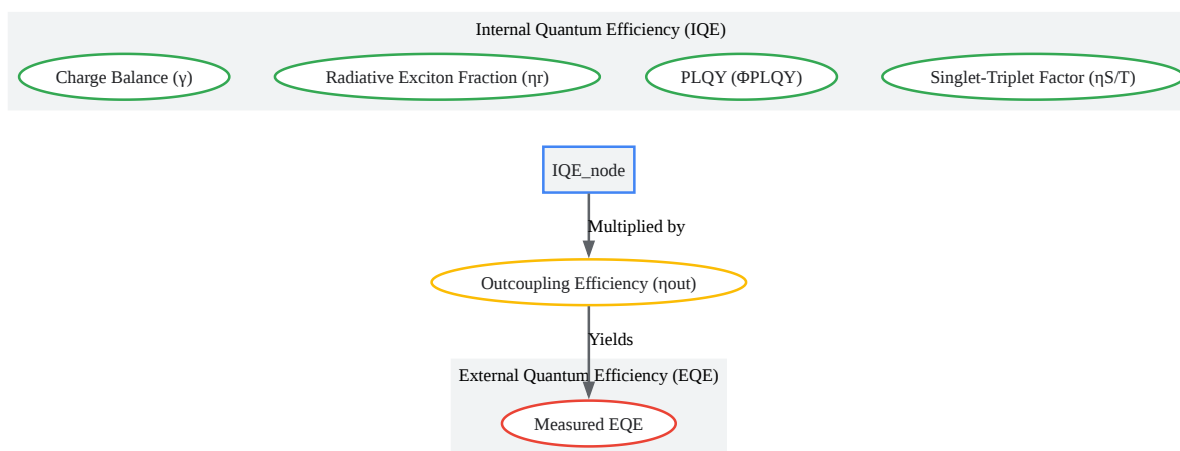
The IQE itself is a composite parameter governed by four key factors:

$$IQE = \gamma * \eta_r * \Phi_{PLQY} * \eta_{S/T}$$

- **γ (Charge Balance Factor):** This represents the ratio of recombining electrons and holes to the total number of injected electrons and holes. A value of 1 indicates perfect charge balance, where every injected electron finds a hole to recombine with, and vice versa.^[5] Achieving good charge balance is a critical aspect of device engineering.^{[6][7]}

- η_r (Radiative Exciton Fraction): In OLEDs, the recombination of electrons and holes forms excitons, which are bound electron-hole pairs.[8] According to spin statistics, 25% of these are singlet excitons and 75% are triplet excitons in fluorescent emitters.[8][9] Phosphorescent and Thermally Activated Delayed Fluorescence (TADF) emitters can harvest triplet excitons, theoretically allowing η_r to approach 100%.[10][11]
- Φ_{PLQY} (Photoluminescence Quantum Yield): This is the intrinsic property of the emissive material and represents the fraction of excitons that decay radiatively (i.e., produce a photon) versus non-radiatively (e.g., through heat dissipation).[12]
- $\eta_{S/T}$ (Singlet-Triplet Factor): This factor accounts for the efficiency of harvesting both singlet and triplet excitons. For fluorescent emitters, this is typically 0.25. For phosphorescent and TADF emitters, this can approach 1.[10][13]

The following diagram illustrates the relationship between these key efficiency parameters.



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Caption: Relationship between Internal and External Quantum Efficiency.

Experimental Protocols for Quantum Efficiency Measurement

A comprehensive assessment of an OLED's quantum efficiency requires a multi-faceted approach, combining direct measurement of the external quantum efficiency with techniques to probe the internal quantum efficiency components.

Measuring External Quantum Efficiency (EQE)

The most accurate and widely accepted method for measuring EQE is using an integrating sphere.^{[14][15]} An integrating sphere is a hollow spherical cavity with a highly reflective, diffuse inner coating (e.g., Barium Sulfate or PTFE) that spatially integrates all the light emitted from the device.^{[16][17]}

- Integrating Sphere: The size should be appropriate for the device under test.^{[18][19]}
- Calibrated Spectrometer/Photodiode: To measure the spectral radiance and total optical power.
- Source Measure Unit (SMU): To apply a precise current/voltage and measure the electrical characteristics.
- Device Mount: To hold the OLED at the center of the sphere or at a port. It is crucial to cover the edges of the device to prevent wave-guided light from escaping and artificially inflating the EQE measurement.^[20]
- System Calibration: Calibrate the integrating sphere and detector system using a standard lamp with a known luminous flux.
- Device Mounting: Mount the OLED device inside the integrating sphere. Ensure that only forward-emitted light is collected.
- Electrical Connection: Connect the SMU to the device.

- Data Acquisition:
 - Apply a stepped current or voltage sweep using the SMU.
 - At each step, record the current, voltage, and the optical power measured by the detector.
 - The spectrometer will provide the electroluminescence spectrum.
- EQE Calculation: The EQE at each data point is calculated using the following formula:

EQE (%) = (Number of photons emitted per second / Number of electrons injected per second) * 100

$$\text{EQE (\%)} = ((P_{\text{opt}} * \lambda) / (h * c)) / (I / e) * 100$$

Where:

- P_{opt} is the measured optical power (W)
- λ is the peak emission wavelength (m)
- h is Planck's constant (6.626 x 10⁻³⁴ J·s)
- c is the speed of light (3.00 x 10⁸ m/s)
- I is the injection current (A)
- e is the elementary charge (1.602 x 10⁻¹⁹ C)

The following diagram outlines the experimental workflow for EQE measurement.



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Caption: Experimental workflow for EQE measurement.

Probing the Components of Internal Quantum Efficiency (IQE)

Determining the IQE requires a combination of experimental techniques and optical modeling.

The PLQY of the emissive material is typically measured in solution or thin film form using a dedicated PLQY spectrometer, which also utilizes an integrating sphere. The relative method, comparing the photoluminescence of the sample to a well-characterized standard (e.g., quinine sulfate), is commonly employed.

While direct measurement of the charge balance factor is challenging, transient electroluminescence (Tr-EL) is a powerful technique to qualitatively and semi-quantitatively assess it.^{[21][22]} By applying a voltage pulse and observing the turn-on and turn-off behavior of the electroluminescence, one can gain insights into charge carrier mobility, trapping, and recombination dynamics.^{[23][24]} An overshoot in the EL signal upon voltage application can indicate an initial imbalance in charge injection, while a delayed decay can suggest the presence of trapped charges.^[21]

The outcoupling efficiency is primarily limited by total internal reflection at the interfaces between layers with different refractive indices and absorption within the device.^{[25][26]} It can be determined through:

- **Optical Modeling:** Using software packages that employ algorithms based on the dipole emission model, one can simulate the outcoupling efficiency based on the device architecture, layer thicknesses, and refractive indices of the materials.^[27]
- **Angular-Dependent Electroluminescence Spectroscopy:** By measuring the emission spectrum at different viewing angles, one can obtain a "fingerprint" of the emitter's dipole orientation and position within the emissive layer.^{[28][29][30]} This data can then be fit using optical models to extract the outcoupling efficiency.^{[31][32]}

The following table summarizes typical quantum efficiency values for different classes of OLED emitters.

Emitter Type	Typical Max EQE (%)	Theoretical IQE Limit (%)	Key Mechanism
Fluorescent	5 - 10	25	Emits from singlet excitons only.[8]
Phosphorescent	> 20	100	Harvests triplet excitons via intersystem crossing. [10]
TADF	> 20	100	Harvests triplet excitons via reverse intersystem crossing. [9][33]

Device Fabrication and Considerations for Accurate Measurements

The quality and consistency of the fabricated OLED devices are paramount for obtaining meaningful quantum efficiency data.

Protocol for OLED Fabrication (Reference Device):

This protocol outlines the fabrication of a simple bottom-emitting OLED on a pre-patterned Indium Tin Oxide (ITO) substrate.[34]

- **Substrate Cleaning:** Thoroughly clean the ITO substrate sequentially with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath. Dry with a nitrogen gun.
- **Hole Injection Layer (HIL) Deposition:** Spin-coat a layer of PEDOT:PSS (e.g., AI 4083) onto the ITO substrate and anneal.
- **Emissive Layer (EML) Deposition:** In an inert atmosphere (glovebox), spin-coat the emissive material dissolved in an appropriate solvent (e.g., toluene). The concentration will determine the film thickness.

- Cathode Deposition: Transfer the substrate to a thermal evaporator. Deposit a low work function metal (e.g., LiF/Al or Ca/Al) as the cathode.
- Encapsulation: Encapsulate the device with a glass slide and UV-curable epoxy to protect it from atmospheric moisture and oxygen.

Data Interpretation and Troubleshooting

- Low EQE:
 - Poor Charge Balance: Investigate the energy levels of the transport layers and consider adjusting their thicknesses.[\[35\]](#)
 - Low PLQY: The emissive material itself may be inefficient.
 - Inefficient Outcoupling: The device architecture may be trapping a significant amount of light. Consider optical modeling to optimize layer thicknesses.
- Efficiency Roll-off: A decrease in EQE at high current densities can be caused by several factors, including triplet-triplet annihilation, triplet-polaron quenching, and charge imbalance. [\[22\]](#)
- Inconsistent Results: This often points to issues with device fabrication, such as variations in layer thickness or contamination.

Conclusion

The accurate measurement of quantum efficiency is a cornerstone of OLED research and development. By employing a systematic approach that combines direct EQE measurements with techniques to probe the underlying internal efficiency factors, researchers can gain a comprehensive understanding of their materials and devices. This detailed application note provides the foundational knowledge and protocols to establish a robust and reliable quantum efficiency characterization workflow, ultimately accelerating the discovery and optimization of next-generation OLED materials.

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